

Proper Disposal of D-Altraric Acid: A Step-by-Step Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *D-altraric acid*

Cat. No.: *B1240301*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Navigating the complexities of laboratory waste management is critical for ensuring a safe and compliant research environment. This document provides a comprehensive guide to the proper disposal procedures for **D-altraric acid**. While specific safety and disposal data for **D-altraric acid** is limited, this guide is based on the general principles for handling acidic organic compounds and available information for its isomer, D-tartaric acid.

It is imperative to consult with your institution's Environmental Health and Safety (EHS) department and adhere to all local, state, and federal regulations before proceeding with any disposal.

Immediate Safety and Handling Precautions

Before handling **D-altraric acid**, ensure you are wearing appropriate personal protective equipment (PPE), including:

- Safety glasses or goggles
- Chemical-resistant gloves (Nitrile rubber is a suitable option)

- A lab coat

Work in a well-ventilated area, preferably within a fume hood, to avoid inhalation of any dust or aerosols.^[1] Avoid direct contact with skin and eyes.^{[1][2][3]}

Step-by-Step Disposal Procedure

- Neutralization (for small quantities): For very small spills or residual amounts, careful neutralization may be an option. Slowly add a weak base, such as sodium bicarbonate (baking soda) or a dilute sodium hydroxide solution, to the **D-altraric acid** solution or a slurry of the solid in water. Monitor the pH with indicator strips or a pH meter until it is between 6 and 8. This neutralized solution can then be disposed of down the drain with copious amounts of water, only if permitted by your local regulations. Always confirm with your EHS department before drain disposal.
- Waste Collection: For larger quantities or if drain disposal is not permitted, collect the **D-altraric acid** waste in a designated, properly labeled, and sealed container.
 - Solids: Sweep up solid **D-altraric acid**, avoiding dust generation.^{[1][2][3]} Place it in a clearly labeled, sealed container.
 - Solutions: Pour **D-altraric acid** solutions into a designated waste container. Do not mix with incompatible wastes.
- Labeling: The waste container must be clearly labeled with "Hazardous Waste," the full chemical name "**D-altraric Acid**," and any other information required by your institution.
- Storage: Store the sealed waste container in a designated, well-ventilated, and secure waste accumulation area, away from incompatible materials such as strong oxidizing agents, bases, and reducing agents.^{[2][4]}
- Professional Disposal: Arrange for the pickup and disposal of the hazardous waste through your institution's EHS department or a licensed chemical waste disposal company.^{[1][5]}


Quantitative Data

Due to the limited specific data available for **D-altraric acid**, the following table includes computed properties from PubChem and experimental data for the closely related isomer, D-tartaric acid, for reference.

Property	D-Altraric Acid (Computed)	D-Tartaric Acid (Experimental)
Molecular Formula	C6H10O8	C4H6O6
Molecular Weight	210.14 g/mol	150.09 g/mol [2]
Melting Point	Not Available	172-174 °C[4]
Solubility in Water	Not Available	Miscible[2]
pKa1	Not Available	2.93[2]
pKa2	Not Available	4.23[2]

Chemical Waste Disposal Workflow

The following diagram illustrates a general workflow for the disposal of chemical waste in a laboratory setting.



[Click to download full resolution via product page](#)

Caption: General workflow for the safe disposal of chemical waste.

Disclaimer: This information is intended for guidance purposes only. The user assumes all responsibility for compliance with applicable laws and regulations. Always consult with a qualified professional and your institution's EHS department for specific disposal instructions.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. utsi.edu \[utsi.edu\]](https://utsi.edu)
- [2. datasheets.scbt.com \[datasheets.scbt.com\]](https://datasheets.scbt.com)
- [3. sdfine.com \[sdfine.com\]](https://sdfine.com)
- [4. D-\(-\)-Tartaric Acid | 147-71-7 \[chemicalbook.com\]](https://chemicalbook.com)
- [5. D-Tartaric Acid CAS 147-71-7, L-Tartaric Acid CAS 87-69-4, DL-Tartaric Acid CAS 133-37-9 Manufacturers and Suppliers - Price - Fengchen \[fengchengroup.com\]](https://fengchengroup.com)
- To cite this document: BenchChem. [Proper Disposal of D-Altraric Acid: A Step-by-Step Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1240301/docs#proper-disposal-of-d-altraric-acid-a-step-by-step-guide\]](https://www.benchchem.com/product/b1240301/docs#proper-disposal-of-d-altraric-acid-a-step-by-step-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)